

# Essential Safety and Logistical Information for Handling NNC-55-0396

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## Compound of Interest

Compound Name: Nnc-55-0396

Cat. No.: B1679359

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides essential procedural guidance for the personal protective equipment (PPE), handling, and disposal of **NNC-55-0396**, a selective T-type calcium channel blocker.

## Personal Protective Equipment (PPE) and Safety Measures

Adherence to proper safety protocols is critical to minimize exposure and ensure a safe laboratory environment. The following table summarizes the required personal protective equipment and safety measures when handling **NNC-55-0396**.

Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards. <a href="#">[1]</a>
Skin Protection	Gloves	Chemical-impermeable gloves, inspected prior to use. Must satisfy EU Directive 89/686/EEC and EN 374 standard. <a href="#">[1]</a>
Protective Clothing	Fire/flame resistant and impervious clothing. <a href="#">[1]</a>	
Respiratory Protection	Respirator	A full-face respirator is recommended if exposure limits are exceeded or irritation is experienced. <a href="#">[1]</a>
Engineering Controls	Ventilation	Handle in a well-ventilated place. <a href="#">[1]</a>
Emergency Exits	Ensure clear access to emergency exits and a designated risk-elimination area. <a href="#">[1]</a>	

## Operational Plan: Handling and Storage

**Handling:** When working with **NNC-55-0396**, it is crucial to avoid the formation of dust and aerosols.[\[1\]](#) Use non-sparking tools to prevent fire from electrostatic discharge.[\[1\]](#) All handling should be performed in a well-ventilated area, and direct contact with skin and eyes must be avoided.[\[1\]](#)

**Storage:** Store **NNC-55-0396** in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)

## Accidental Release and First Aid

Accidental Release Measures: In the event of a spill, immediately evacuate personnel to a safe area.<sup>[1]</sup> Avoid dust formation and breathing vapors, mist, or gas.<sup>[1]</sup> Ensure adequate ventilation and remove all sources of ignition.<sup>[1]</sup> Personnel involved in cleanup should wear appropriate personal protective equipment, including chemical-impermeable gloves.<sup>[1]</sup> Prevent the chemical from entering drains.<sup>[1]</sup>

#### First Aid Procedures:

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. <sup>[1]</sup>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. <sup>[1]</sup>
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor. <sup>[1]</sup>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. <sup>[1]</sup>

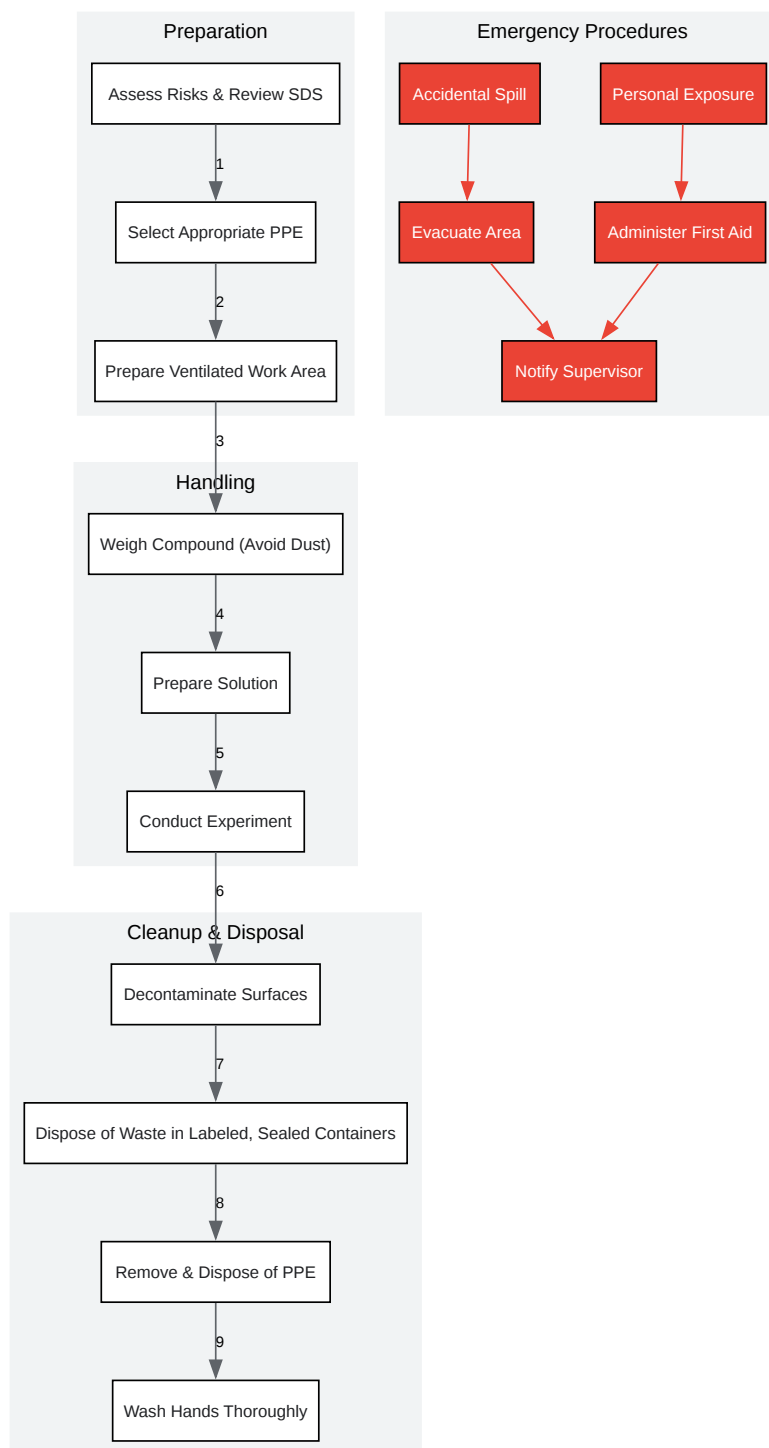
## Disposal Plan

All waste material containing **NNC-55-0396** must be collected and disposed of in accordance with appropriate local and national laws and regulations.<sup>[1]</sup> The chemical should be kept in suitable, closed containers for disposal.<sup>[1]</sup> Use spark-proof tools and explosion-proof equipment during the disposal process.<sup>[1]</sup>

## Experimental Workflow for Safe Handling

The following diagram illustrates the procedural workflow for the safe handling of **NNC-55-0396**, from preparation to disposal.

## Safe Handling Workflow for NNC-55-0396



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Caption: Procedural workflow for the safe handling of **NNC-55-0396**.

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## References

- 1. chemicalbook.com [chemicalbook.com]
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